

MeDeMo Quick Prediction Tool: Technical Support Center

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Compound of Interest

Compound Name: *Medemo*

Cat. No.: *B1202298*

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This support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in utilizing the **MeDeMo** Quick Prediction Tool for their experiments.

Frequently Asked Questions (FAQs)

Q1: What are the accepted input file formats for the **MeDeMo** Quick Prediction Tool? **A1:** The tool exclusively accepts Comma Separated Values (.csv) files. Ensure your dataset is saved with this extension and properly formatted to prevent upload errors.

Q2: How should I format my .csv file to ensure compatibility? **A2:** Your .csv file must adhere to the following structure:

- The first row must contain unique headers for each column.
- The first column should list the unique identifiers for your compounds (e.g., 'Compound_ID').
- All subsequent columns must contain the corresponding molecular descriptor values.
- The dataset should not contain any empty cells or non-numeric values in the descriptor columns.

Q3: Is there a limit to the size of the dataset I can upload? **A3:** For optimal performance, we recommend keeping individual file sizes under 100 MB. For larger datasets, consider splitting them into smaller files or contacting our support team for dedicated processing options.

Troubleshooting Guides

This section provides solutions to specific errors you may encounter during your experiments.

Error: "Input Data Mismatch"

Problem: You receive an "Input Data Mismatch" error after uploading your .csv file.

Cause: This error indicates that the number of data points (rows) or features (columns) does not meet the minimum requirements for the selected prediction model, or that there are inconsistencies in your data.

Solution:

- Verify Data Dimensions: Ensure your dataset has the minimum number of data points required for the chosen predictive model.
- Check for Missing Values: Scan your dataset for empty cells. Use data imputation techniques to fill in missing values where appropriate.
- Ensure Consistent Formatting: Verify that all numerical data is in a consistent format and that there are no erroneous characters.

Data Requirements for Prediction Models:

Prediction Model	Minimum Rows (Compounds)	Minimum Columns (Features)
Model A	50	5
Model B	100	10
Model C	200	20

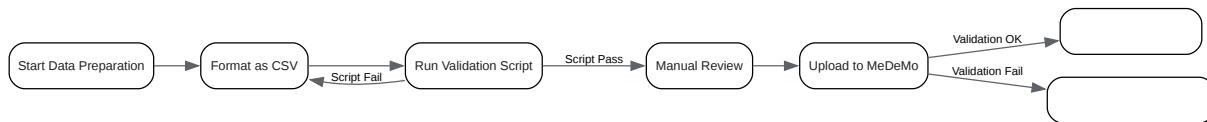
Experimental Protocol: Data Validation Workflow

To prevent this error, follow this data validation protocol before uploading your dataset:

- Initial Data Collection: Gather your compound and molecular descriptor data.

- **Formatting as CSV:** Organize the data in a spreadsheet with compounds as rows and descriptors as columns. Save the file as a .csv.
- **Automated Validation Script:** Run a data validation script (a sample Python script can be provided by our support team) to check for empty cells, non-numeric values, and sufficient data dimensions.
- **Manual Review:** Perform a final manual check of the data for any obvious errors.
- **Upload to MeDeMo:** Upload the validated .csv file to the prediction tool.

Workflow Diagram for Data Validation:



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Caption: Data validation workflow to prevent input errors.

Error: "Prediction Timeout"

Problem: The prediction process runs for an extended period and eventually fails with a "Prediction Timeout" error.

Cause: This error can be caused by:

- An overly complex dataset with a very high number of features.
- Server-side resource limitations during peak usage times.
- The selection of a computationally intensive prediction model for a large dataset.

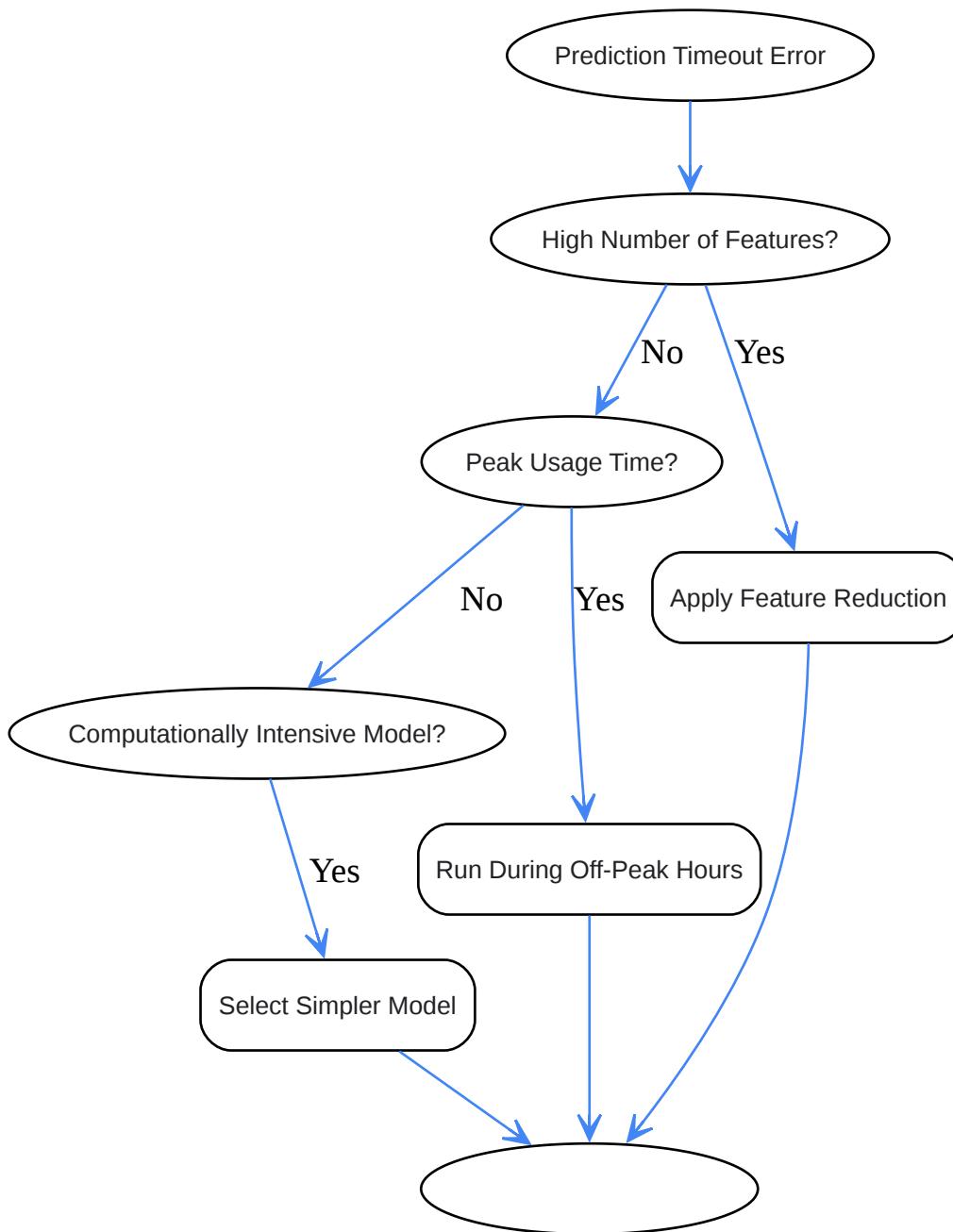
Solution:

- Feature Reduction: Employ feature selection techniques to reduce the number of molecular descriptors to the most relevant ones.
- Run During Off-Peak Hours: Try running your experiment during times of lower user traffic (e.g., evenings or weekends).
- Select a Simpler Model: If applicable to your research question, choose a less computationally demanding prediction model.

Model Complexity and Runtimes:

Model	Computational Complexity	Estimated Runtime (1000 Compounds, 50 Features)
Model A	Low	~ 5 minutes
Model B	Medium	~ 15 minutes
Model C	High	~ 45 minutes

Logical Diagram for Timeout Troubleshooting:

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Caption: Troubleshooting pathway for prediction timeout errors.

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